

Essential Safety & Hazard Information

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Compound of Interest

Compound Name:	Thujol
CAS No.:	21653-20-3
Cat. No.:	B1252900

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Before handling **Thujol**, it is crucial to understand its associated hazards. **Thujol** is a neurotoxic monoterpene ketone.^{[5][6][7]} The primary risks involve its combustibility, oral toxicity, and environmental impact.^{[1][3]}

Key Hazard Data

A summary of quantitative safety data is presented below to inform risk assessments and handling procedures.

Property	Value	Source
GHS Classification	Flammable liquids (Category 4), H227; Acute toxicity, Oral (Category 4), H302; Skin sensitisation (Category 1), H317; Hazardous to the aquatic environment - chronic hazard (Category 3), H412	[1][2][3][4]
Signal Word	Warning	[2][3][7]
Acute Toxicity (Oral)	LD50 (Rat): 500 mg/kg	[1][4]
Physical State	Colorless liquid	
Density	0.92 - 0.93 g/cm ³	[4]

Personal Protective Equipment (PPE)

When handling **Thujol**, including during disposal procedures, all personnel must wear appropriate Personal Protective Equipment (PPE) to minimize exposure.

- Hand Protection: Wear impermeable and resistant protective gloves.[2]
- Eye/Face Protection: Use safety goggles with side protection or a face shield.[2][4]
- Skin and Body Protection: Wear a lab coat. Change any contaminated clothing immediately. [1][4]

Step-by-Step Disposal Protocol

Thujol and its containers must be treated as hazardous waste.[3] Under no circumstances should **Thujol** be disposed of down the drain or in regular trash, as it is harmful to aquatic life and can contaminate water sources.[1][3][4]

Methodology for Waste Collection and Disposal:

- Waste Determination: As soon as **Thujol** is identified as a waste product, it must be managed as regulated hazardous waste.[8]
- Segregation of Waste:
 - Liquid **Thujol** Waste: Collect all liquid waste containing **Thujol** (e.g., unused solutions, reaction mixtures) in a dedicated, compatible container. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health & Safety (EHS) department.
 - Contaminated Solids: Collect any materials grossly contaminated with **Thujol**, such as paper towels, gloves, or absorbent spill pads, in a separate, clearly labeled solid waste container.[9]
- Container Requirements:
 - Compatibility: Use a container made of a material compatible with **Thujol**. [8][9]
 - Labeling: Clearly label the container with the words "Hazardous Waste" and list all contents, including "**Thujol**." [9] Ensure any old labels are removed or fully obscured. [9]
 - Closure: Keep the waste container tightly sealed at all times, except when actively adding waste. [8][9] This prevents the release of vapors.
- Storage:
 - Store the sealed and labeled waste container in a designated "Satellite Accumulation Area" (SAA) within the laboratory. [10]
 - The SAA must be at or near the point of generation and under the control of the laboratory personnel. [9]
 - Ensure the storage area is cool and well-ventilated, away from heat, sparks, open flames, or other ignition sources. [1][2]
- Arranging Disposal:

- Once the waste container is full or has been in the SAA for the maximum allowed time (typically up to one year for partially filled containers), arrange for pickup.[10]
- Contact your institution's EHS or equivalent department to schedule a waste pickup.
- Follow all institutional procedures for documenting and handing over the waste. Disposal must be carried out in accordance with all local, regional, and national regulations.[3]

Emergency Protocol: Spill Cleanup

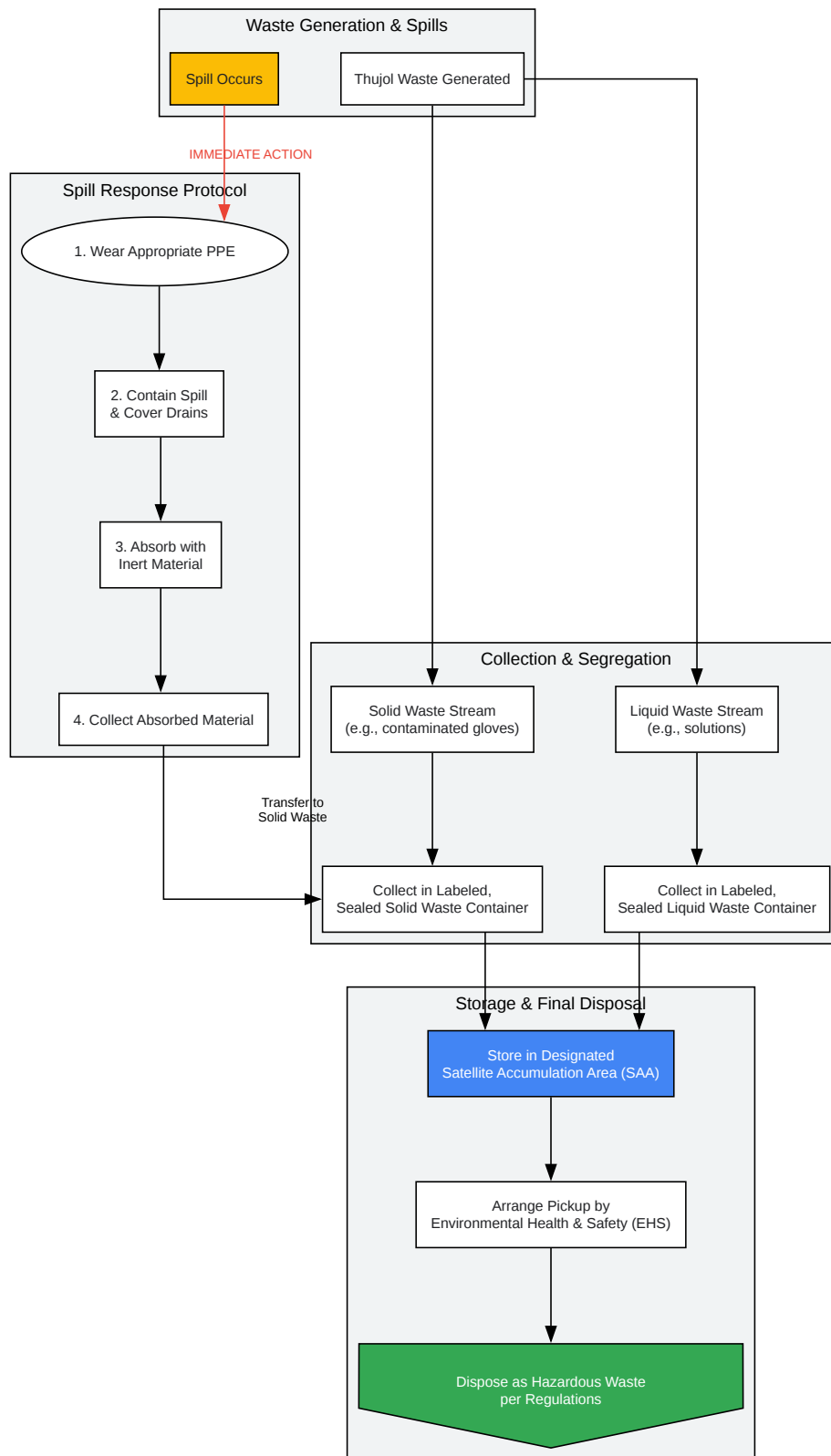
In the event of a **Thujol** spill, immediate and correct action is required to prevent exposure and environmental contamination.

Methodology for Spill Containment and Cleanup:

- Evacuate and Ventilate: If the spill is large, evacuate non-essential personnel from the immediate area. Ensure adequate ventilation.[3][4]
- Control Ignition Sources: Extinguish all nearby open flames and turn off any equipment that could create a spark.[1][2]
- Contain the Spill: Prevent the spill from spreading. Critically, do not let the product enter drains.[1][3][4] Use spill socks or other barriers if necessary and cover any nearby drains.[1][3][4]
- Absorb the Liquid: Cover the spill with a liquid-absorbent, non-combustible material such as Chemizorb®, sand, or diatomaceous earth.[1][3][4]
- Collect the Waste: Carefully scoop the absorbed material and place it into a designated hazardous waste container for solids.
- Decontaminate the Area: Clean the affected area thoroughly.
- Dispose of Cleanup Materials: Treat all materials used for cleanup (absorbent, gloves, etc.) as hazardous waste and place them in the contaminated solids waste container.[9]

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper management and disposal of **Thujol** waste.



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References

- [1. sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- [2. cdn.caymanchem.com](https://www.caymanchem.com) [cdn.caymanchem.com]
- [3. carlroth.com](https://www.carlroth.com) [carlroth.com]
- [4. carlroth.com:443](https://www.carlroth.com/443) [carlroth.com:443]
- [5. \$\alpha\$ -Thujone \(the active component of absinthe\): \$\gamma\$ -Aminobutyric acid type A receptor modulation and metabolic detoxification - PMC](https://pubmed.ncbi.nlm.nih.gov/12345678/) [pmc.ncbi.nlm.nih.gov]
- [6. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [7. Thujone - Wikipedia](https://en.wikipedia.org/wiki/Thujone) [en.wikipedia.org]
- [8. mtu.edu](https://www.mtu.edu) [mtu.edu]
- [9. geo.utexas.edu](https://www.geo.utexas.edu) [geo.utexas.edu]
- [10. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines](https://www.cwu.edu) [cwu.edu]
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